

Physicochemical properties of 4-Methoxy-2,2-dimethyl-4-oxobutanoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxy-2,2-dimethyl-4-oxobutanoic acid

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An In-Depth Technical Guide to the Physicochemical Properties of **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid**

Abstract

This technical guide provides a comprehensive analysis of the core physicochemical properties of **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid** (CAS No: 54043-71-9). Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data sheet to offer a foundational understanding of the compound's behavior. We delve into its structural identity, key physicochemical parameters, and the experimental methodologies required for their validation. By explaining the causality behind experimental choices and grounding all claims in authoritative sources, this guide serves as a practical and trustworthy resource for laboratory applications.

Chemical Identity and Structure

4-Methoxy-2,2-dimethyl-4-oxobutanoic acid is a dicarboxylic acid monoester. Its structure incorporates a carboxylic acid functional group, imparting acidic properties, and a methyl ester group. The presence of a gem-dimethyl group at the C2 position sterically influences its reactivity and physical properties.

Molecular Structure:

Caption: 2D structure of **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid**.

A summary of its key identifiers is presented below.

Identifier	Value	Source(s)
IUPAC Name	4-methoxy-2,2-dimethyl-4-oxobutanoic acid	[1]
CAS Number	54043-71-9	[2][3]
Molecular Formula	C ₇ H ₁₂ O ₄	[2][3]
Molecular Weight	160.17 g/mol	[2]
Canonical SMILES	<chem>CC(C)(CC(=O)OC)C(=O)O</chem>	[1][2]

Core Physicochemical Properties

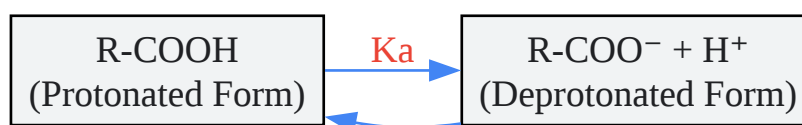
The functional characteristics of a molecule are dictated by its physical and chemical properties. This section outlines the known and predicted properties of **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid**.

Property	Value / Expected Behavior	Source(s)
Boiling Point	256 °C	[2]
Flash Point	49 °C	[2]
pKa	Data not available; predicted to be ~4-5	
Solubility	Insoluble in water; Soluble in aqueous base (NaOH, NaHCO ₃) and organic solvents.	[4][5]
Thermal Stability	Data not available; requires experimental determination.	

Acidity and pKa

The primary acidic character of this molecule stems from its carboxylic acid moiety (-COOH). The pKa, or acid dissociation constant, is a critical parameter that governs the extent of ionization at a given pH. This is fundamental to predicting its behavior in biological systems, chromatographic separations, and formulation development. While an experimentally determined pKa for this specific compound is not readily available in the literature, it can be estimated to be in the range of typical carboxylic acids (approximately 4-5).

The ionization equilibrium is described by the following reaction:



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Caption: Acid-base equilibrium of a carboxylic acid.

An accurate pKa value must be determined experimentally. Potentiometric titration is the gold-standard method for this purpose.[6]

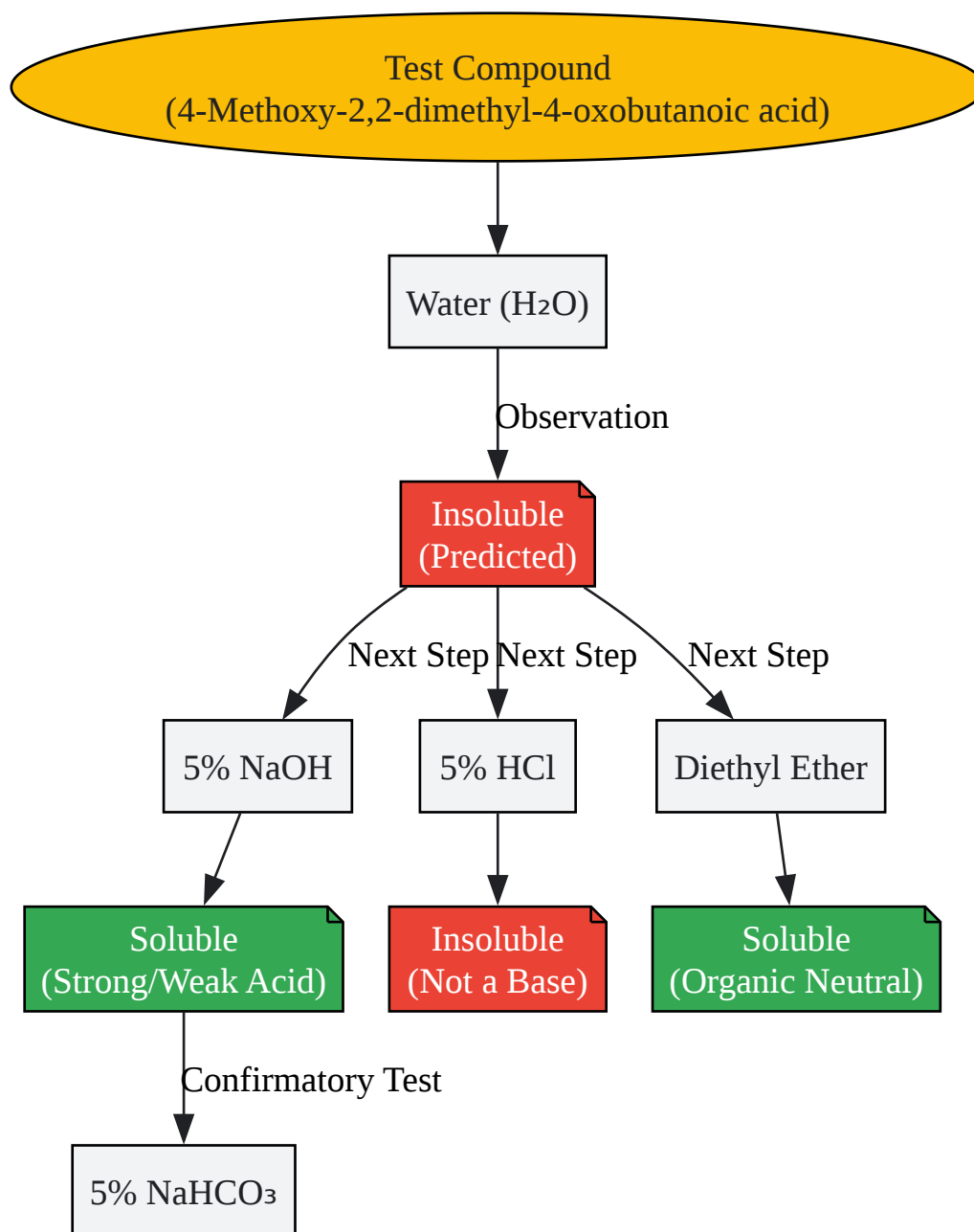
Solubility Profile

Solubility is a cornerstone of drug development, impacting absorption, distribution, and bioavailability. The structure of **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid** presents a dual character:

- **Polar Features:** The carboxylic acid and methyl ester groups can engage in hydrogen bonding and dipole-dipole interactions, conferring some affinity for polar solvents.
- **Nonpolar Features:** The gem-dimethyl group and the aliphatic backbone contribute to its lipophilicity, suggesting solubility in nonpolar organic solvents.

Based on these features, a qualitative solubility profile can be predicted. The molecule is likely insoluble in neutral water but will dissolve in dilute aqueous bases (e.g., 5% NaOH, 5% NaHCO₃) due to the deprotonation of the carboxylic acid to form a more soluble carboxylate

salt.[4][5] It is also expected to be soluble in common organic solvents like diethyl ether, ethanol, and acetone.



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Caption: Logical workflow for qualitative solubility analysis.

Thermal Stability

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are essential for characterizing the thermal stability of a compound.^[7]

- DSC measures the heat flow into or out of a sample as a function of temperature, allowing for the precise determination of melting point, phase transitions, and purity.^{[8][9]}
- TGA measures the change in mass of a sample as it is heated.^[7] This is used to identify the decomposition temperature, which is a critical indicator of thermal stability.

For **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid**, a DSC scan would reveal its melting point, while a TGA scan would indicate the temperature at which it begins to degrade, likely through decarboxylation or ester pyrolysis.

Experimental Protocols for Characterization

To ensure scientific integrity, predicted properties must be validated through rigorous experimentation. The following section provides detailed, self-validating protocols for determining the key physicochemical parameters discussed.

Protocol: Determination of pKa by Potentiometric Titration

This protocol is based on the "half-volume" method, a reliable technique for determining the pKa of a weak acid.^[10]

Objective: To accurately measure the pKa of **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid**.

Materials:

- **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid** (~100 mg)
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution (carbonate-free)
- Deionized water
- Calibrated pH meter and electrode

- Magnetic stirrer and stir bar
- 50 mL beaker
- 10 mL burette

Procedure:

- **Sample Preparation:** Accurately weigh approximately 100 mg of the compound and dissolve it in ~20 mL of deionized water in the 50 mL beaker. If solubility is low, a co-solvent like ethanol may be used, but its effect on the pKa must be noted.
- **Titration Setup:** Place the beaker on the magnetic stirrer, add the stir bar, and immerse the calibrated pH electrode into the solution. Position the burette filled with 0.1 M NaOH directly above the beaker.
- **Initial Reading:** Record the initial pH of the solution before adding any titrant.
- **Titration:** Begin adding the NaOH solution in small increments (e.g., 0.1-0.2 mL). After each addition, allow the pH to stabilize and record both the volume of NaOH added and the corresponding pH.
- **Equivalence Point:** Continue the titration, noting the large jump in pH that signifies the equivalence point. Proceed for several increments beyond this point.
- **Data Analysis:**
 - Plot pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
 - Determine the exact volume of NaOH required to reach the equivalence point (V_{eq}). This is the steepest point of the curve.
 - Locate the volume that is half of the equivalence volume ($V_{eq}/2$).
 - The pH of the solution at the $V_{eq}/2$ volume is equal to the pKa of the acid.^[10]

Trustworthiness: The self-validating nature of this protocol lies in the sigmoidal shape of the titration curve. A well-defined inflection point is a direct indicator of a successful titration of a

monoprotic acid.

Protocol: Qualitative Solubility Determination

This protocol provides a systematic approach to classify the solubility of the compound based on its acid-base properties.^[4]^[5]

Objective: To determine the solubility of **4-Methoxy-2,2-dimethyl-4-oxobutanoic acid** in various solvents.

Materials:

- Test compound
- Set of small test tubes
- Solvents: Deionized water, 5% w/v NaOH, 5% w/v NaHCO₃, 5% v/v HCl, Diethyl ether
- Spatula

Procedure:

- General Method: For each solvent, add approximately 20 mg of the compound to a test tube. Add 1 mL of the solvent in small portions, shaking vigorously after each addition.^[5] Observe if the solid dissolves completely.
- Test in Water: Perform the test with deionized water. If the compound is soluble, test the solution with litmus paper to check for acidity.^[4] Prediction: Insoluble.
- Test in 5% NaOH: If insoluble in water, perform the test with 5% NaOH. Solubility indicates an acidic compound. Prediction: Soluble.
- Test in 5% NaHCO₃: If soluble in 5% NaOH, perform the test with 5% NaHCO₃. Solubility in this weaker base indicates a relatively strong acid (like a carboxylic acid).^[4] Prediction: Soluble.
- Test in 5% HCl: If insoluble in water, perform the test with 5% HCl. Solubility would indicate a basic compound (e.g., an amine). Prediction: Insoluble.

- Test in Diethyl Ether: Perform the test with diethyl ether. Solubility indicates a compound with significant nonpolar character. Prediction: Soluble.

Trustworthiness: This system is self-validating through its logical progression. A positive result in NaOH and NaHCO₃ but a negative result in HCl and water provides strong, confirmatory evidence of a water-insoluble carboxylic acid.

Conclusion

4-Methoxy-2,2-dimethyl-4-oxobutanoic acid is a bifunctional molecule whose physicochemical properties are governed by the interplay between its acidic carboxylic group and its lipophilic aliphatic structure. With a boiling point of 256 °C and a flash point of 49 °C, its thermal behavior is partially characterized.[2] However, a complete understanding requires experimental determination of its pKa, comprehensive solubility profile, and thermal stability via DSC/TGA analysis. The protocols detailed in this guide provide a robust framework for researchers to validate these critical parameters, ensuring data integrity and enabling the effective application of this compound in research and development.

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- To cite this document: BenchChem. [Physicochemical properties of 4-Methoxy-2,2-dimethyl-4-oxobutanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590071#physicochemical-properties-of-4-methoxy-2-2-dimethyl-4-oxobutanoic-acid]

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